

Safety and Handling of 2-Chloroterephthalic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloroterephthalic acid

Cat. No.: B158751

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2-Chloroterephthalic acid**. Due to the limited availability of specific toxicological data for this compound, this document incorporates safety information from analogous compounds, such as terephthalic acid and other chlorinated aromatic carboxylic acids, to provide a comprehensive understanding of the potential hazards and recommended safety measures.

Hazard Identification and Classification

While a specific GHS classification for **2-Chloroterephthalic acid** is not readily available, based on data for similar aromatic carboxylic acids, it should be handled as a compound that may cause skin, eye, and respiratory irritation.^[1] As with many finely powdered organic solids, it may also form combustible dust concentrations in the air.^[2]

Potential Health Effects:

- Eye Contact: May cause serious eye irritation.^[1]
- Skin Contact: May cause skin irritation.^[1]
- Inhalation: May cause respiratory tract irritation.^[1]
- Ingestion: May be harmful if swallowed.

Physical and Chemical Hazards:

- Combustible solid.[3] Fine dust dispersed in air may ignite.[2]
- Reacts with strong oxidizing agents.[1][3]

Quantitative Data Summary

The following tables summarize the known physical and chemical properties of **2-Chloroterephthalic acid**. Toxicological data is largely unavailable and should be inferred with caution from related compounds.

Table 1: Physical and Chemical Properties of **2-Chloroterephthalic Acid**

Property	Value	Reference
CAS Number	1967-31-3	[4](--INVALID-LINK--)
Molecular Formula	C ₈ H ₅ ClO ₄	[5](--INVALID-LINK--)
Molecular Weight	200.58 g/mol	[5](--INVALID-LINK--)
Appearance	White to light yellow powder or crystal	[4](--INVALID-LINK--)
Purity	>98.0% (GC)	[4](--INVALID-LINK--)
Synonyms	2-Chloro-1,4-benzenedicarboxylic Acid, 3-Chloro-4-carboxybenzoic Acid	[4](--INVALID-LINK--)

Table 2: Toxicological Data (Data for structurally similar compounds)

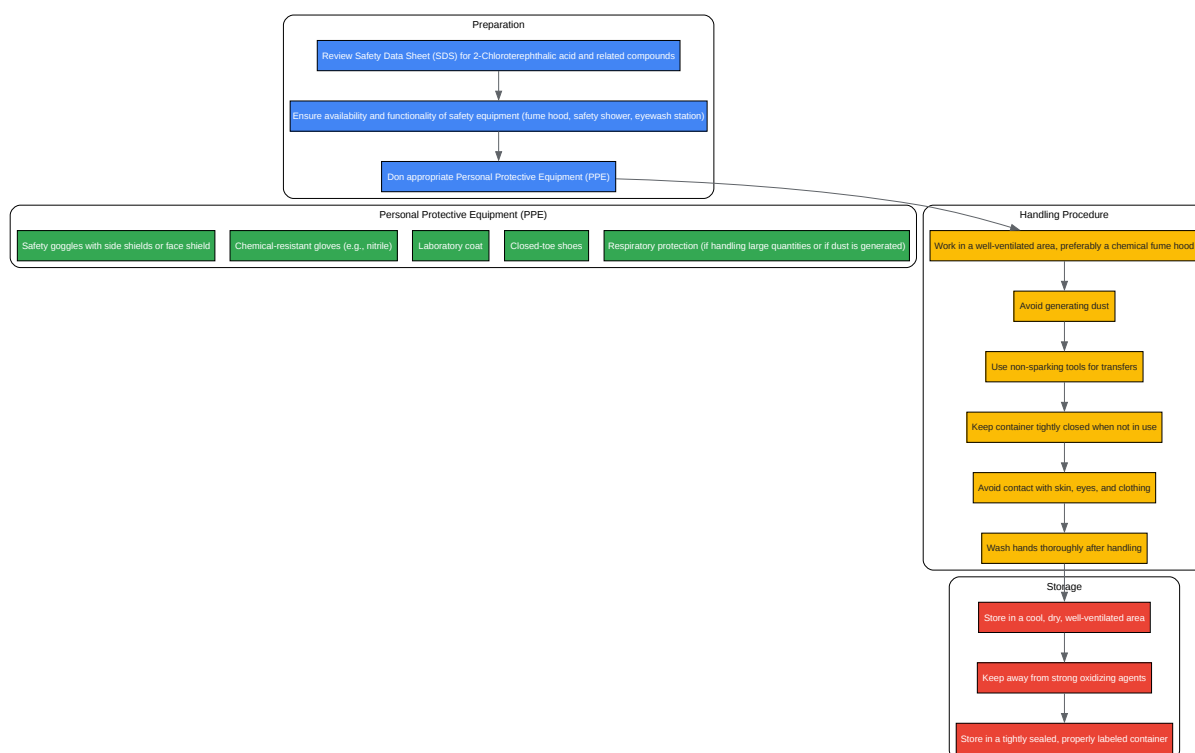
Parameter	Value	Species	Route	Source (Compound)
Acute Toxicity	Not classified as acutely toxic	-	-	Carl ROTH (Terephthalic acid)[3]
Skin Corrosion/Irritation	Causes skin irritation	-	-	Sigma-Aldrich (2-Aminoterephthalic acid)
Serious Eye Damage/Irritation	Causes serious eye irritation	-	-	Sigma-Aldrich (2-Aminoterephthalic acid)
Respiratory/Skin Sensitization	Shall not be classified as a sensitizer	-	-	Carl ROTH (Terephthalic acid)[3]
Germ Cell Mutagenicity	Shall not be classified as mutagenic	-	-	Carl ROTH (Terephthalic acid)[3]
Carcinogenicity	Shall not be classified as carcinogenic	-	-	Carl ROTH (Terephthalic acid)[3]
Reproductive Toxicity	Shall not be classified as a reproductive toxicant	-	-	Carl ROTH (Terephthalic acid)[3]
STOT-Single Exposure	May cause respiratory irritation	-	Inhalation	Sigma-Aldrich (2-Aminoterephthalic acid)
STOT-Repeated Exposure	No effects known	-	-	Alfa Aesar (Terephthalic acid)[1]
Aspiration Hazard	No effects known	-	-	Alfa Aesar (Terephthalic acid)

acid)[1]

Experimental Protocols

General Handling and Personal Protective Equipment (PPE)

This protocol outlines the essential steps for safely handling **2-Chloroterephthalic acid** in a laboratory setting.

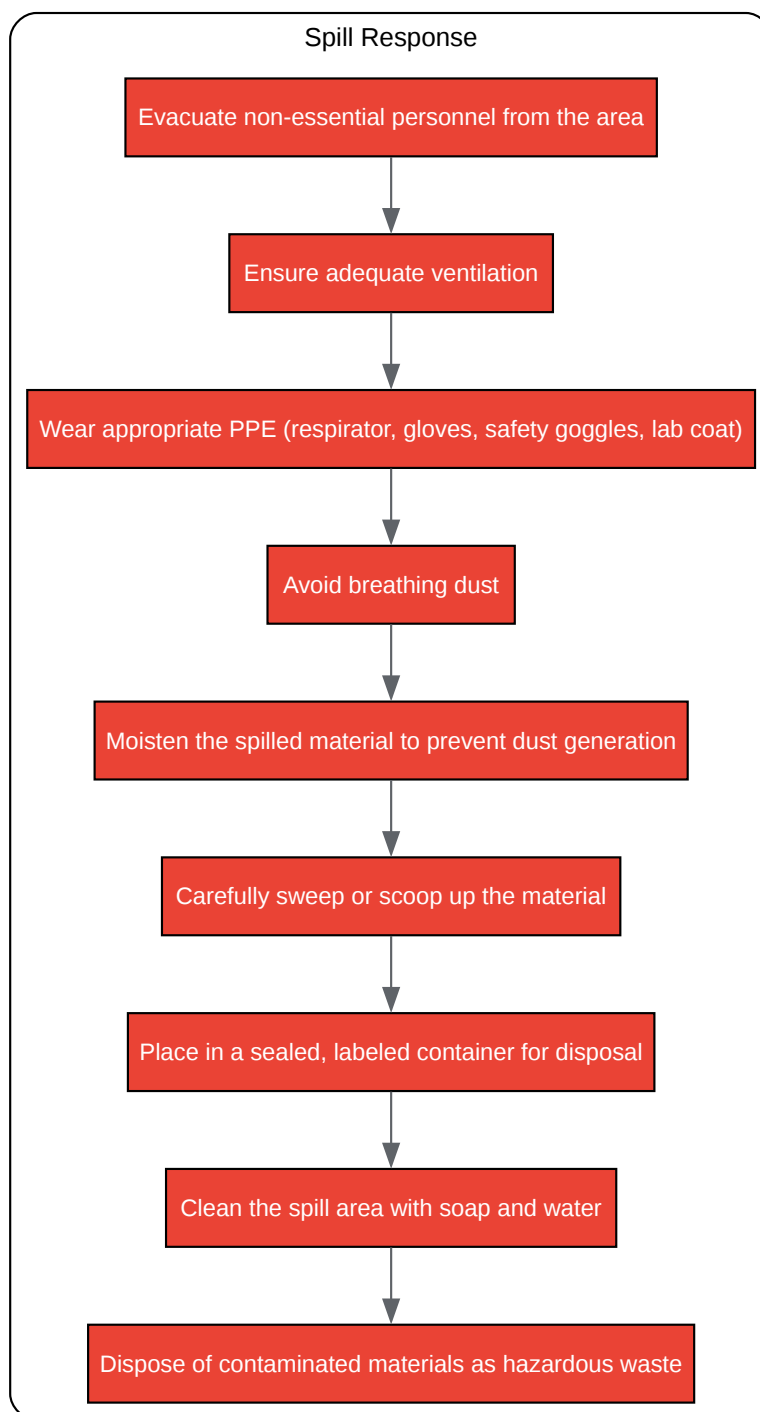


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Caption: General laboratory workflow for handling **2-Chloroterephthalic acid**.

Accidental Release Measures

This protocol details the steps to be taken in the event of a spill of **2-Chloroterephthalic acid**.

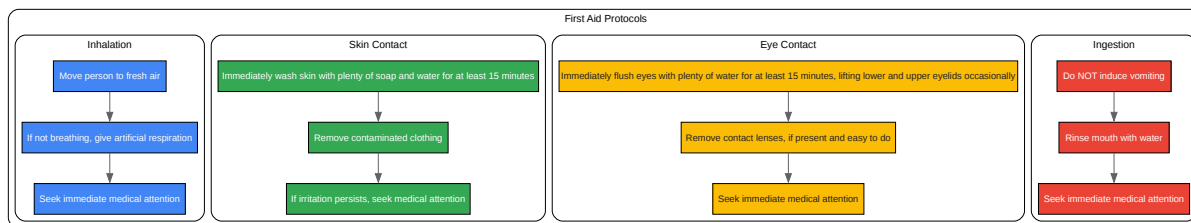


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Caption: Spill response procedure for **2-Chloroterephthalic acid**.

First Aid Measures

Immediate medical attention is recommended in all cases of exposure.



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Caption: First aid measures for exposure to **2-Chloroterephthalic acid**.

Firefighting Measures

Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[2]

Specific Hazards Arising from the Chemical:

- May form combustible dust concentrations in air.[2]
- Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen chloride.[2]

Protective Equipment and Precautions for Firefighters:

- Wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Storage and Disposal

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2]
- Store away from incompatible materials such as strong oxidizing agents.[2]

Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[2] Waste material should be disposed of in an approved waste disposal plant.[2]

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Users should always consult the most current SDS for **2-Chloroterephthalic acid** from their supplier before handling this chemical. All laboratory work should be conducted by trained professionals in accordance with established safety protocols.

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